

Essential Safety and Logistical Information for Handling 5-Methyl-2-furonitrile

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Compound of Interest

Compound Name: 5-Methyl-2-furonitrile

Cat. No.: B078122

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This document provides essential procedural guidance for the safe handling and disposal of **5-Methyl-2-furonitrile** (CAS RN: 13714-86-8). Adherence to these protocols is critical to ensure personal safety and regulatory compliance in the laboratory environment.

I. Hazard Identification and Personal Protective Equipment (PPE)

5-Methyl-2-furonitrile is a flammable liquid and vapor that is harmful if swallowed, inhaled, or in contact with skin.^[1] It is also known to cause serious eye irritation.^[2] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Recommended Personal Protective Equipment:

- Eye and Face Protection: Wear chemical safety goggles or a face shield to protect against splashes.^{[2][3]}
- Skin Protection: Chemical-resistant gloves and protective clothing are required.^[4] For enhanced protection, flame-retardant and antistatic clothing should be worn. It is crucial to use proper glove removal techniques to avoid skin contact with the substance.^[5]
- Respiratory Protection: Work in a well-ventilated area, preferably under a chemical fume hood.^{[2][4]} If ventilation is inadequate or there is a risk of aerosol formation, a respirator with

a type ABEK (EN14387) filter is necessary.[3][5]

- Footwear: Always wear closed-toe shoes in laboratory areas where chemicals are handled. [6]

II. Quantitative Data Summary

The following table summarizes key quantitative data for **5-Methyl-2-furonitrile**:

Property	Value	Source(s)
Molecular Formula	C ₆ H ₅ NO	[1][7]
Molecular Weight	107.11 g/mol	[1][7]
CAS Number	13714-86-8	[3][7]
Boiling Point	173-176 °C	[3]
Density	1.02 g/mL at 25 °C	[3]
Flash Point	59.4 °C (138.9 °F) - closed cup	[3]
Refractive Index	n _{20/D} 1.484	[3]
Storage Temperature	Store in a cool place.	[4][5]

III. Experimental Protocols: Safe Handling and Emergency Procedures

A. Handling Protocol:

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible.[8] Confirm that all required PPE is available and in good condition.
- Ventilation: Conduct all work with **5-Methyl-2-furonitrile** in a well-ventilated area, such as a certified chemical fume hood, to avoid inhalation of vapors.[2][4]
- Grounding: To prevent static discharge, which can ignite flammable vapors, ensure that the container and receiving equipment are properly grounded and bonded.[4]

- Tools: Use non-sparking tools to handle the chemical and its containers.[4]
- Hygiene: Do not eat, drink, or smoke in the handling area.[4] Wash hands thoroughly with soap and water after handling.[9] Contaminated clothing should be removed immediately and laundered before reuse.[2]
- Storage: Keep the container tightly closed when not in use.[2][4] Store in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents and strong bases.[2][4][5]

B. First Aid Measures:

- Inhalation: If inhaled, immediately move the individual to fresh air.[4] If breathing is difficult or has stopped, administer oxygen or artificial respiration and seek immediate medical attention.[10]
- Skin Contact: In case of skin contact, immediately remove all contaminated clothing and rinse the affected area with plenty of water for at least 15 minutes.[4][8] If irritation develops or persists, seek medical attention.[2]
- Eye Contact: If the chemical enters the eyes, rinse cautiously with water for at least 15 minutes, holding the eyelids open.[8] Remove contact lenses if present and easy to do so.[2] Seek immediate medical attention.[2]
- Ingestion: If swallowed, rinse the mouth with water.[4] Do not induce vomiting. Seek immediate medical attention.[2][4]

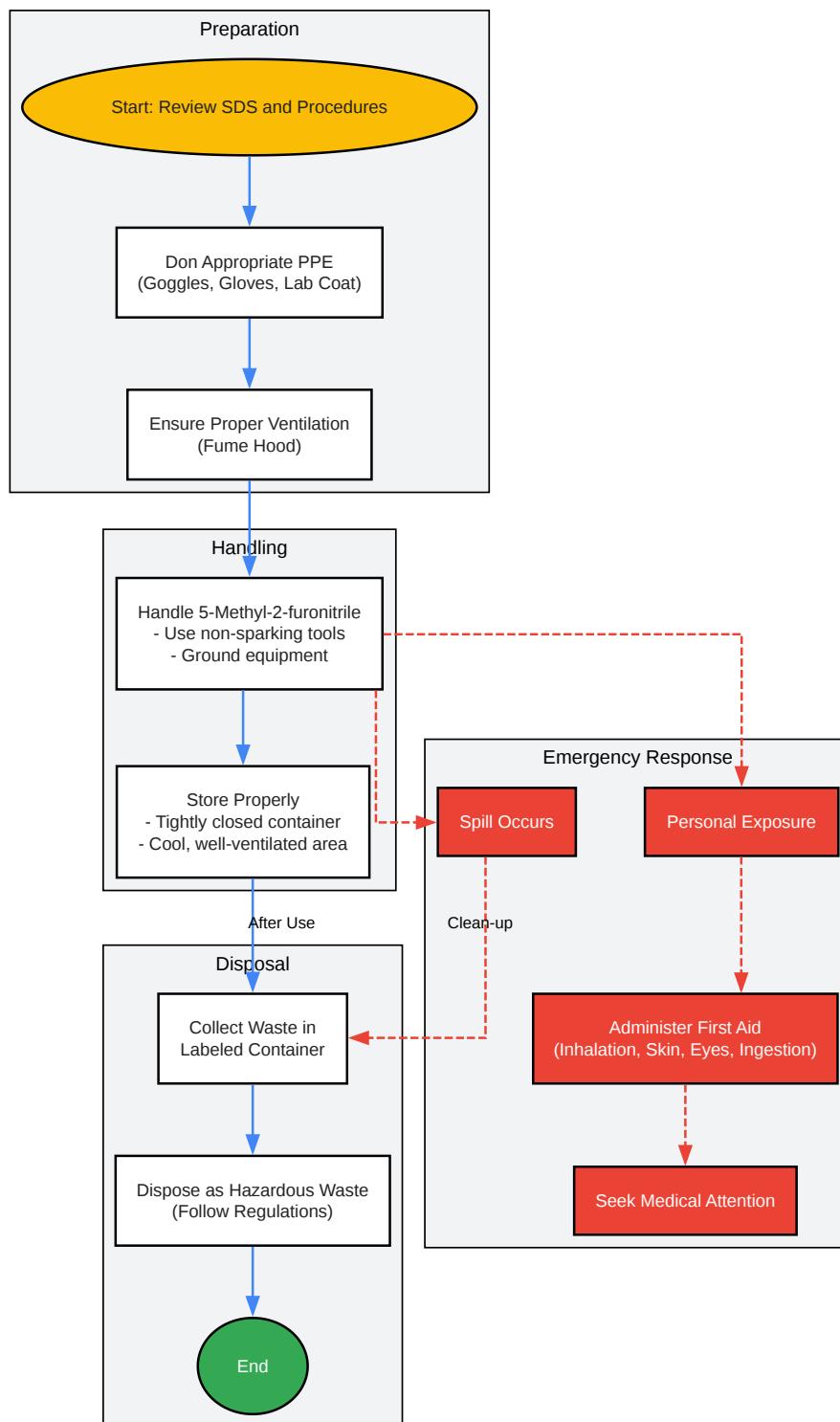
IV. Disposal Plan

The disposal of **5-Methyl-2-furonitrile** must be handled as hazardous waste.

- Waste Classification: Chemical waste generators are responsible for determining if the waste is classified as hazardous according to local, regional, and national regulations.[2]
- Containerization: Collect waste in a suitable, labeled, and closed container.
- Disposal: Dispose of the contents and container at an approved waste disposal facility.[2][4][5] Do not empty into drains.[5]

V. Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **5-Methyl-2-furonitrile**, from preparation to disposal.



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Caption: Safe handling workflow for **5-Methyl-2-furonitrile**.

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